

An In-depth Technical Guide to Positional Isomerism in Dichlorobutenes

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Compound of Interest

Compound Name: 1,2-Dichloro-2-butene

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This technical guide provides a comprehensive overview of the positional isomers of dichlorobutene ($C_4H_6Cl_2$), focusing on their synthesis, physical properties, and spectroscopic characterization. Dichlorobutenes are important intermediates in organic synthesis, notably in the production of chloroprene and other commercially significant compounds. Understanding the distinct properties of each isomer is crucial for optimizing reaction conditions and achieving desired synthetic outcomes.

Overview of Dichlorobutene Isomers

Dichlorobutene exists in several positional isomers, each of which can also exhibit stereoisomerism (cis/trans or E/Z isomerism). The primary isomers are derived from the chlorination of 1,3-butadiene, which can undergo 1,2- and 1,4-addition reactions. Subsequent isomerization can further alter the distribution of these products. The main positional isomers are:

- 1,4-dichloro-2-butene
- 3,4-dichloro-1-butene
- **1,2-dichloro-2-butene**
- 2,3-dichloro-1-butene

- 1,3-dichloro-2-butene
- 1,1-dichloro-2-butene
- 1,3-dichloro-1-butene
- 2,3-dichloro-2-butene

The relationship between the primary products of butadiene chlorination and their isomerization is illustrated in the following diagram.

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